

Application Notes and Protocols: Forrestiacid J

Cell-Based Assay

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Compound of Interest

Compound Name: *Forrestiacids J*

Cat. No.: *B15139399*

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Introduction

Forrestiacid J is a novel, complex pentaterpenoid natural product isolated from the endangered Asian Douglas Fir, *Pseudotsuga forrestii*.^{[1][2]} Structurally, it is a [4+2] type pentaterpenoid derived from a rearranged lanostane and an abietane unit.^{[1][2]} Preliminary studies on related compounds, Forrestiacids A and B, have demonstrated potent inhibitory activity against ATP-citrate lyase (ACL), a critical enzyme that links carbohydrate metabolism to lipid synthesis.^{[1][2]} ACL catalyzes the conversion of citrate to acetyl-CoA, the primary building block for fatty acids and cholesterol.^[1] Forrestiacid A has been shown to significantly inhibit de novo fatty acid and cholesterol synthesis in the human liver carcinoma cell line, HepG2.^[1] This makes Forrestiacid J a compelling candidate for further investigation as a potential therapeutic agent for metabolic disorders such as hyperlipidemia.

These application notes provide a detailed protocol for a cell-based assay to evaluate the inhibitory effect of Forrestiacid J on lipogenesis in HepG2 cells. The described methodology is based on the established activity of related forrestiacids and employs a radiolabeling approach to quantify de novo lipid synthesis.

Data Presentation

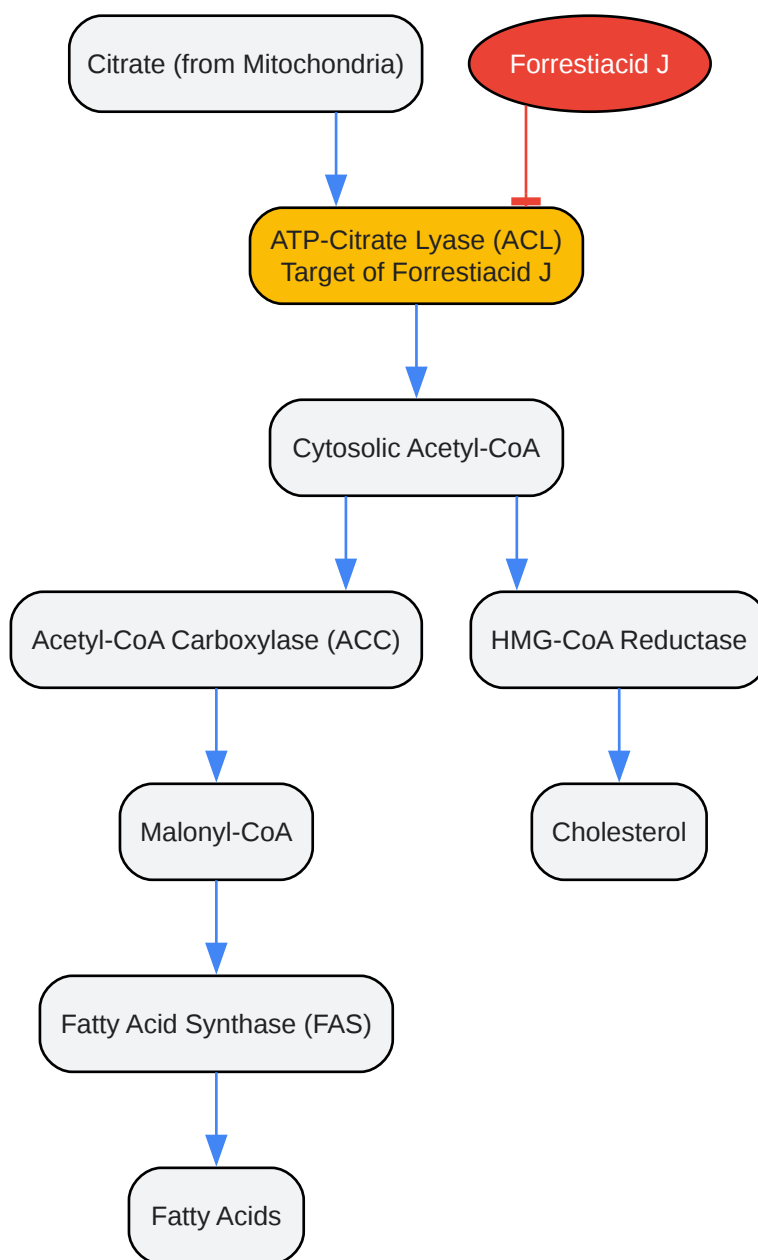
The following table summarizes the reported inhibitory effects of Forrestiacid A on de novo lipogenesis in HepG2 cells, serving as an example of expected data from the described

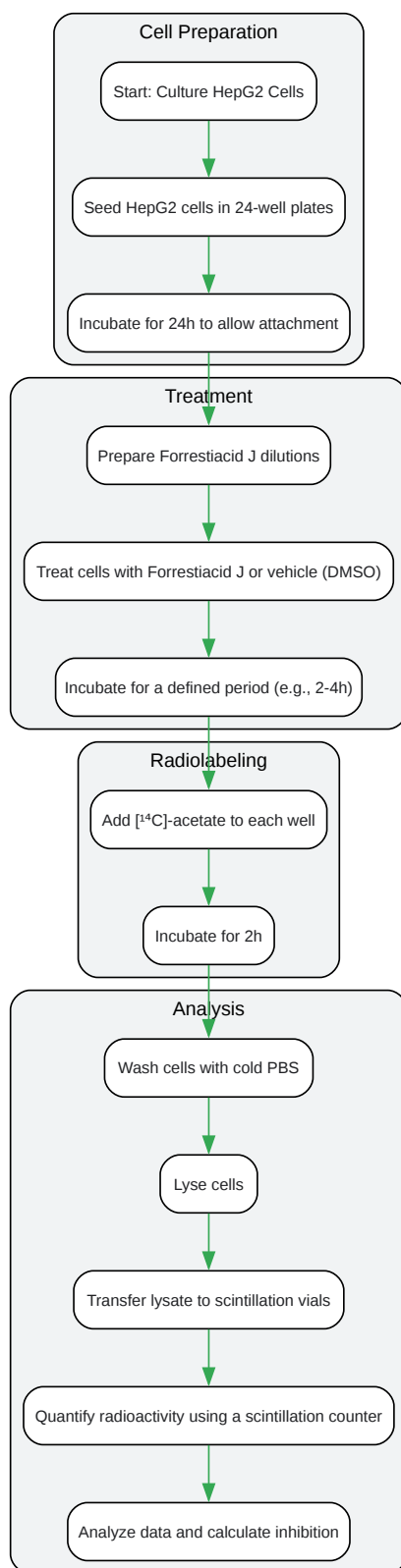
protocol.[\[1\]](#)

Compound	Concentration (μM)	Inhibition of Fatty Acid Synthesis (%)	Inhibition of Cholesterol Synthesis (%)
Forrestiacid A	10	~75%	~93%
Forrestiacid A	20	~75%	~93%
Forrestiacid A	40	~75%	~93%

Signaling Pathway

The following diagram illustrates the central role of ATP-citrate lyase (ACL) in the lipogenesis pathway, the target of Forrestiacid J.





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References

- 1. Forrestiacids A and B, Pentaterpene Inhibitors of ACL and Lipogenesis: Extending the Limits of Computational NMR Methods in the Structure Assignment of Complex Natural Products - PMC [pmc.ncbi.nlm.nih.gov]
- 2. reddit.com [reddit.com]
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